

Folenox (Isolongifolene Epoxide): Application Notes for Research Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Folenox*

Cat. No.: *B16111289*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Folenox is the trade name for the chemical compound isolongifolene epoxide.[1][2] While primarily utilized as a fragrance ingredient in the cosmetics and perfume industries for its woody and amber-like aroma, the structural parent of **Folenox**, isolongifolene, has been noted for potential biological activities.[3] Scientific literature suggests that isolongifolene may possess antioxidant, anti-inflammatory, anticancer, and neuroprotective properties.[3] These characteristics indicate that **Folenox** and related compounds could be of interest for further investigation in a drug discovery and development context.

This document provides detailed protocols for the preparation and storage of **Folenox** solutions to facilitate laboratory research. It also presents a hypothetical framework for its investigation based on the known activities of its parent compound.

Physicochemical Properties of Folenox

A comprehensive understanding of **Folenox**'s physicochemical properties is essential for its appropriate handling and use in experimental settings.

Property	Value	Source
Synonyms	Isolongifolene epoxide, 2,2,7,7-tetramethyl-5,6- epoxytricyclo- (6.2.1.0(1,6))undecane	[4][5]
CAS Number	67999-56-8	[2]
Molecular Formula	C ₁₅ H ₂₄ O	[6]
Molecular Weight	220.35 g/mol	[7]
Appearance	Colorless clear liquid (estimated)	[5]
Boiling Point	257.00 to 260.00 °C @ 760.00 mm Hg	[4][5]
Flash Point	> 93.33 °C (> 200.00 °F) TCC	[4][5]
Solubility	Insoluble in water (6.18 mg/L @ 25 °C est.); Soluble in alcohol, carbitol, diethyl phthalate, dipropylene glycol, isopropyl myristate.	[4][5]
logP (o/w)	4.225 (estimated)	[4][5]
Stability	Stable and non-discoloring in neutral to alkaline media.	[5]

Experimental Protocols

Preparation of a 10 mM Folenox Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Folenox** in dimethyl sulfoxide (DMSO). DMSO is a suitable solvent for compounds with low aqueous solubility. A similar compound, Isolongifolene, is commercially available as a 10 mM solution in DMSO for research purposes.[8]

Materials:

- **Folenox** (Isolongifolene epoxide)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **Folenox**: To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 220.35 \text{ g/mol} \times 1000 \text{ mg/g} = 2.2035 \text{ mg}$
- Weighing **Folenox**: Accurately weigh out 2.2035 mg of **Folenox** using a calibrated analytical balance and place it into a sterile amber microcentrifuge tube.
- Dissolving in DMSO: Add 1 mL of high-purity DMSO to the microcentrifuge tube containing the **Folenox**.
- Ensuring Complete Dissolution: Securely cap the tube and vortex thoroughly until the compound is completely dissolved. A brief sonication may aid in dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Storage of Stock Solution: Store the 10 mM stock solution at -20°C for long-term storage. For short-term storage (up to one week), 4°C is acceptable.

Preparation of Working Solutions

For cell-based assays and other experiments, the DMSO stock solution must be diluted into an aqueous buffer or cell culture medium.

Important Considerations:

- **DMSO Toxicity:** High concentrations of DMSO can be toxic to cells. It is recommended to keep the final concentration of DMSO in the experimental medium below 0.5%, and ideally below 0.1%.
- **Aqueous Solubility:** **Folenox** has very low aqueous solubility. When diluting the DMSO stock solution, ensure thorough mixing to prevent precipitation. It is advisable to prepare intermediate dilutions in the aqueous medium to reach the final desired concentration.
- **Precipitation:** Visually inspect the final working solution for any signs of precipitation. If precipitation occurs, the concentration of **Folenox** may be too high for the aqueous medium.

Storage and Stability

Proper storage of **Folenox** and its solutions is crucial to maintain its integrity and ensure the reproducibility of experimental results.

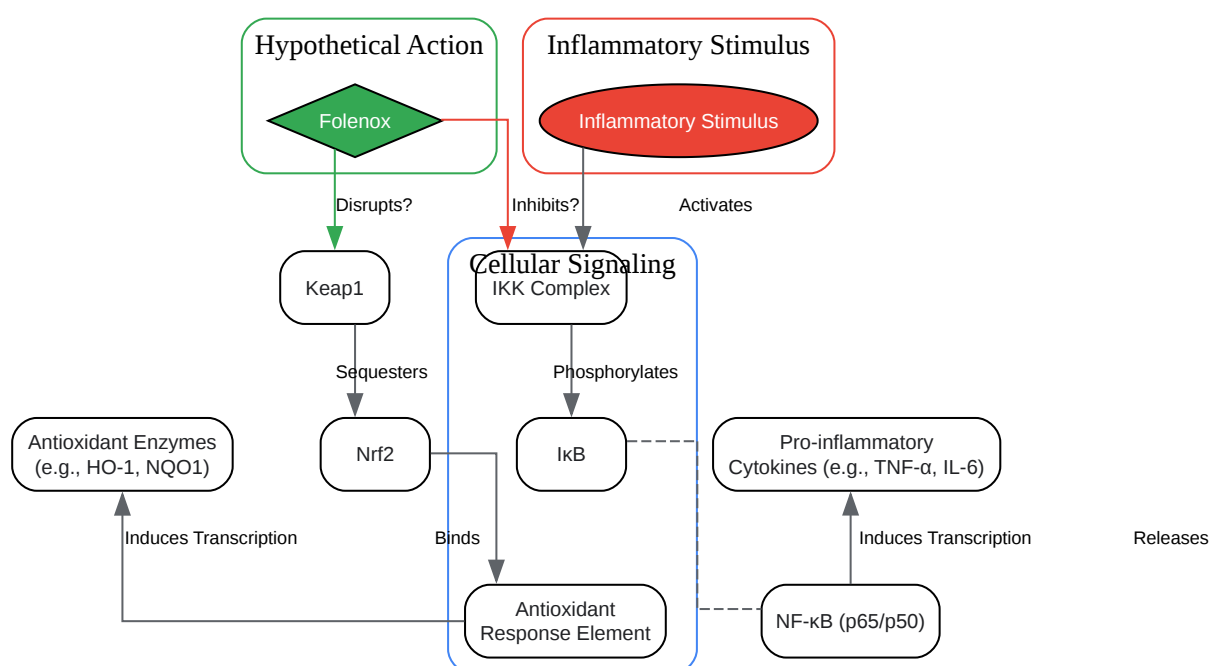
Condition	Recommendation	Rationale
Neat Folenox	Store in a cool, dry, and well-ventilated place in a tightly sealed container.	To prevent degradation from moisture and oxidation.
DMSO Stock Solution (10 mM)	Store in small aliquots at -20°C for long-term storage (up to 6 months). Avoid repeated freeze-thaw cycles.	To maintain stability and prevent degradation. Aliquoting minimizes contamination and degradation from repeated handling.
Aqueous Working Solutions	Prepare fresh for each experiment and use immediately. Do not store aqueous solutions.	Due to the low aqueous solubility and potential for precipitation and degradation over time.

Potential Research Applications and Signaling Pathways

While **Folenox** itself has not been extensively studied for therapeutic applications, the reported biological activities of its parent compound, isolongifolene, suggest potential avenues for investigation. These include antioxidant, anti-inflammatory, anticancer, and neuroprotective effects.[3]

Hypothetical Signaling Pathway of Interest

The anti-inflammatory and antioxidant effects of many natural compounds are mediated through the modulation of key signaling pathways such as the NF- κ B and Nrf2 pathways. A hypothetical mechanism of action for a compound with these properties could involve the inhibition of pro-inflammatory cytokine production and the enhancement of the cellular antioxidant response.

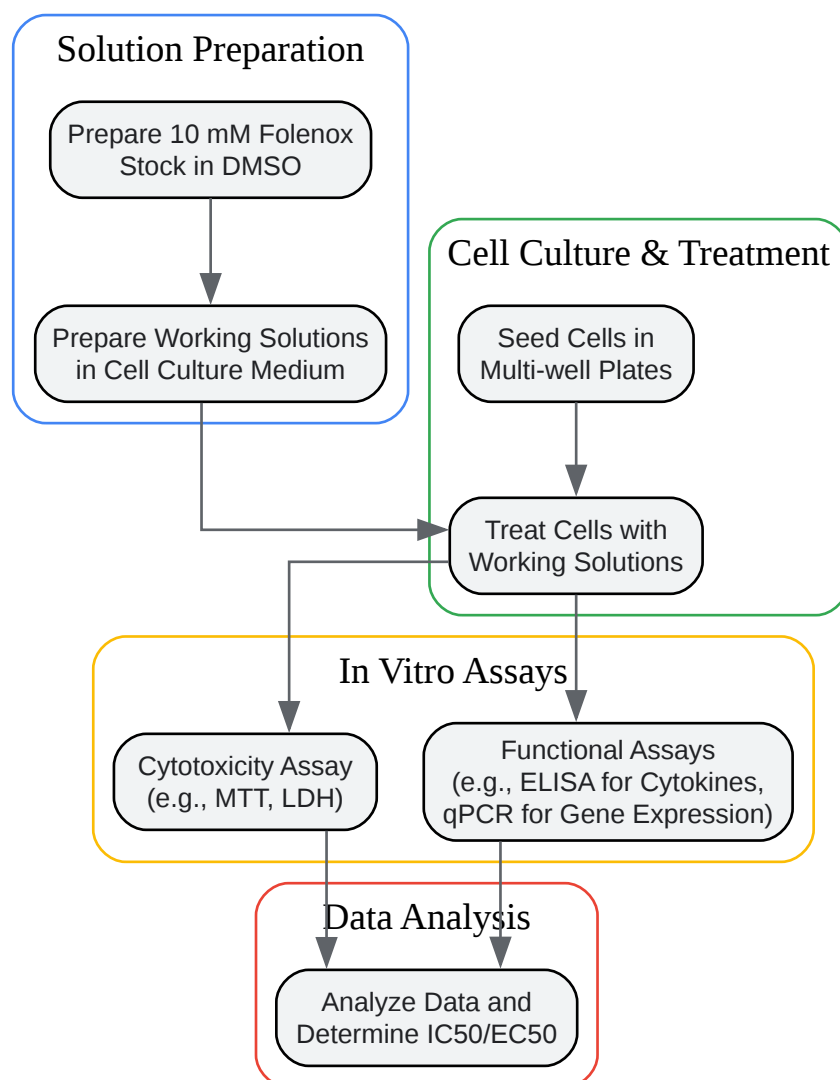


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Caption: Hypothetical signaling pathways modulated by a bioactive compound.

Experimental Workflow

The following diagram outlines a general workflow for the preliminary in vitro evaluation of **Folenox**.



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Caption: General experimental workflow for in vitro screening.

Safety Precautions

When handling **Folenox**, it is important to follow standard laboratory safety procedures. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab

coat. Handle the compound in a well-ventilated area. Refer to the Safety Data Sheet (SDS) for complete safety information.

Disclaimer: This document is intended for informational purposes for research professionals. The potential biological activities of **Folenox** are extrapolated from its parent compound and require experimental validation. All laboratory work should be conducted by trained personnel in accordance with institutional safety guidelines.

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